

A Technical Guide to the Discovery and History of Recombinant Human Insulin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Insulin Human*

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This in-depth technical guide details the landmark discovery and historical development of recombinant human insulin, a cornerstone of modern biotechnology and diabetes management. We will explore the seminal experiments, from gene synthesis to large-scale production, providing detailed protocols and quantitative data to inform and guide researchers in the field.

Introduction: The Dawn of a New Era in Diabetes Treatment

Prior to the late 1970s, the primary source of insulin for treating diabetes was animal pancreases, primarily from pigs and cows. While life-saving, animal-derived insulin could elicit immune reactions in some patients and faced a looming threat of supply shortages. The advent of recombinant DNA technology in the mid-1970s presented a revolutionary solution: the production of human insulin in microorganisms, ensuring a theoretically unlimited and non-allergenic supply.

The journey from concept to a commercially available product was a testament to scientific ingenuity and collaboration. Key milestones include the first successful expression of a synthetic human gene in bacteria and the subsequent partnership between the biotechnology startup Genentech and the pharmaceutical giant Eli Lilly and Company. This collaboration

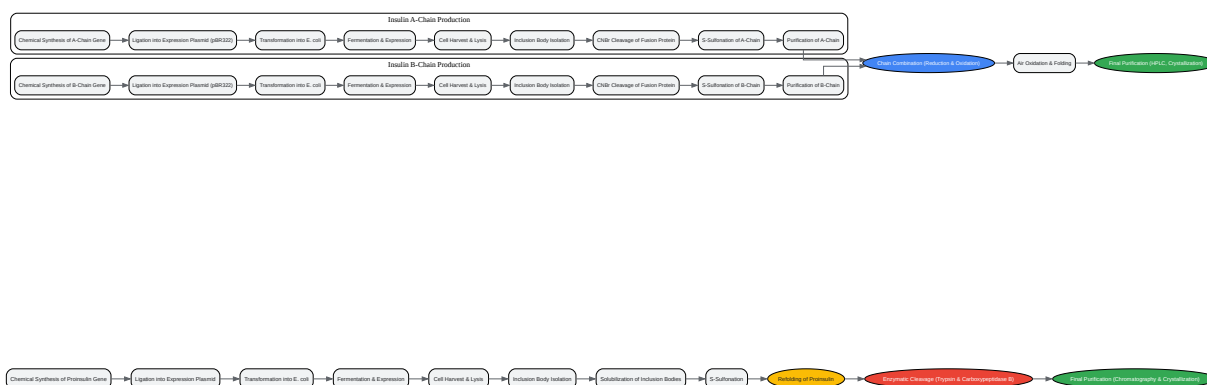
culminated in the 1982 FDA approval of Humulin®, the first recombinant human therapeutic.[1]
[2]

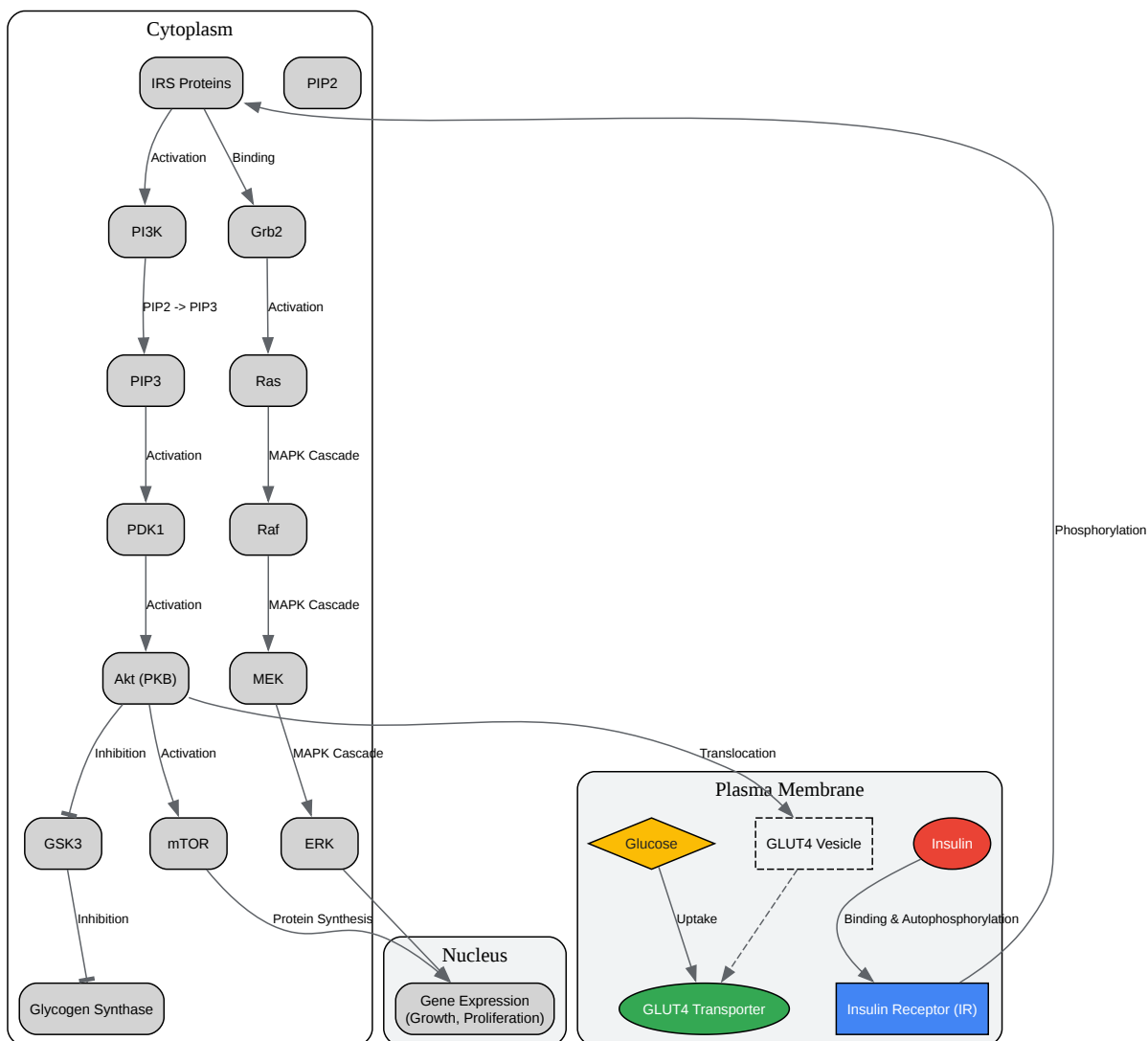
Core Methodologies in Recombinant Human Insulin Production

Two primary strategies have been historically employed for the production of recombinant human insulin in *Escherichia coli*: the separate synthesis of the A and B polypeptide chains and the proinsulin processing method.

The Two-Chain Method: The Initial Breakthrough

The first successful production of recombinant human insulin, achieved by Genentech, involved the separate synthesis of the insulin A and B chains in different *E. coli* cultures.[3][4][5] This pioneering approach, while effective, was complex and involved several critical steps.





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- To cite this document: BenchChem. [A Technical Guide to the Discovery and History of Recombinant Human Insulin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612633#recombinant-human-insulin-discovery-and-history]

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